

Fmoc-Arg(Aloc)2-OH: A Technical Guide for Peptide Synthesis

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Compound of Interest

Compound Name: Fmoc-Arg(Aloc)2-OH

CAS No.: 148893-34-9

Cat. No.: B589151

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For Researchers, Scientists, and Drug Development Professionals

Fmoc-Arg(Aloc)2-OH is a protected amino acid derivative crucial for the synthesis of complex peptides. This guide provides an in-depth overview of its chemical properties, experimental protocols for its use in solid-phase peptide synthesis (SPPS), and a discussion of its significance in modern peptide chemistry.

Core Chemical Properties

Fmoc-Arg(Aloc)2-OH is a derivative of the amino acid L-arginine designed for use in peptide synthesis.^[1] It features a fluorenylmethoxycarbonyl (Fmoc) protecting group on the α -amino group and two allyloxycarbonyl (Aloc) groups protecting the guanidino side chain.^[1] This orthogonal protection scheme is essential for preventing unwanted side reactions during peptide synthesis.^[1]

Property	Value	Source
CAS Number	148893-34-9	[1][2]
Molecular Formula	C29H32N4O8	[1][2]
Molecular Weight	564.59 g/mol	[1]
IUPAC Name	(2S)-5-[bis(prop-2-enoxycarbonylamino)methylideneamino]-2-(9H-fluoren-9-ylmethoxycarbonylamino)pentanoic acid	[1]
Solubility	Soluble in DMSO (≥ 56.4 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Insoluble in Ethanol and Water.	[2][3][4]
Storage	Store at -20°C in a dark, inert atmosphere.	[2][3][4]

Spectroscopic and Analytical Data

The identity and purity of **Fmoc-Arg(Aloc)2-OH** are confirmed through various analytical techniques. Mass spectrometry is used for definitive molecular weight confirmation, while Nuclear Magnetic Resonance (NMR) spectroscopy provides characteristic resonances consistent with its structure.[1] High-Performance Liquid Chromatography (HPLC) is employed to assess purity.[2]

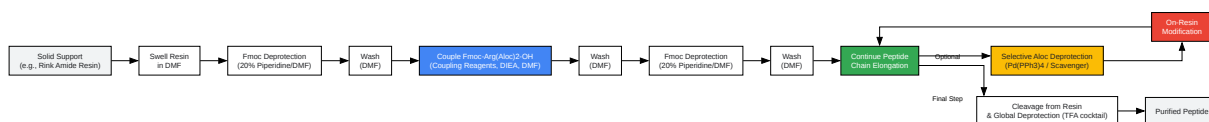
Role in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Arg(Aloc)2-OH is a key building block in Fmoc-based solid-phase peptide synthesis (SPPS), a method for creating peptides in a controlled, stepwise manner.[1][5] The Fmoc group protects the N-terminus during peptide chain elongation and is selectively removed using a mild base, typically piperidine in dimethylformamide (DMF).[1]

The dual Aloc protection of the arginine side chain is a significant advantage. The guanidinium group of arginine is highly basic, making it prone to side reactions.[1] The Aloc groups offer robust protection and can be selectively removed under neutral conditions using a palladium(0) catalyst, which does not affect the Fmoc or other acid-labile side-chain protecting groups.[1] This orthogonality allows for selective on-resin modifications, such as cyclization or branching.[1][6] Furthermore, the use of Aloc protection has been shown to minimize δ -lactam formation, a common side reaction with other arginine protecting groups.[1]

Experimental Protocols

General Workflow for SPPS using Fmoc-Arg(Aloc)₂-OH



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Caption: General workflow for solid-phase peptide synthesis incorporating **Fmoc-Arg(Aloc)₂-OH**.

Detailed Methodologies

1. Resin Preparation and Swelling:

- Start with a suitable solid support, such as Rink amide resin for a C-terminal amide or 2-chlorotrityl chloride resin for a C-terminal carboxylic acid.[5]
- Swell the resin in DMF for at least 30 minutes to an hour in a reaction vessel.

2. Fmoc Deprotection:

- Remove the Fmoc group from the resin or the preceding amino acid by treating it with a 20% solution of piperidine in DMF.
- Allow the reaction to proceed for a specified time (e.g., 10-20 minutes), then drain the vessel.^[5]
- Thoroughly wash the resin with DMF to remove residual piperidine and dibenzofulvene-piperidine adduct.

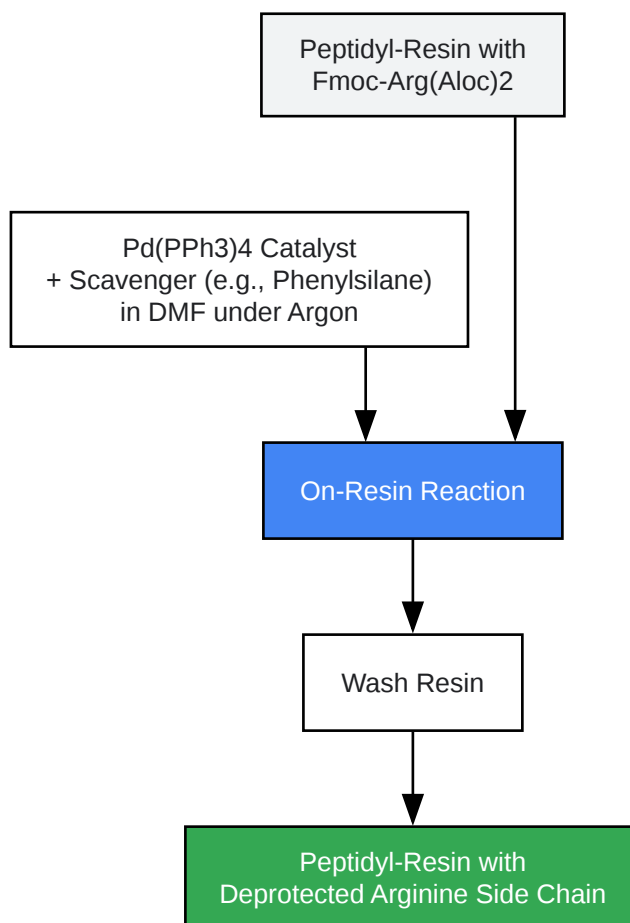
3. Coupling of **Fmoc-Arg(Aloc)2-OH**:

- Activation: In a separate vessel, dissolve **Fmoc-Arg(Aloc)2-OH** (typically 2-5 equivalents relative to the resin loading) and a coupling reagent (e.g., HATU, HBTU; ~0.95 equivalents to the amino acid) in a minimal amount of DMF.
- Add a base, such as N,N-diisopropylethylamine (DIEA; 2-4 equivalents), to the activation solution and mix for 1-2 minutes.^[7]
- Coupling: Immediately add the activated amino acid solution to the resin.^[7]
- Agitate the mixture at room temperature for 1-3 hours.^[7] The completion of the coupling reaction can be monitored using a qualitative test like the Kaiser test.^[7]
- After coupling, drain the reaction vessel and wash the resin thoroughly with DMF.

4. Selective Cleavage of Aloc Protecting Groups:

- This step is performed if on-resin modification of the arginine side chain is desired.
- The reaction should be carried out under an inert atmosphere (e.g., Argon).
- Prepare a solution of a palladium(0) catalyst, such as Pd(PPh₃)₄ (tetrakis(triphenylphosphine)palladium(0)), and a scavenger, like phenylsilane or morpholine, in a suitable solvent (e.g., DMF or a mixture of CHCl₃/HOAc/NMM).^[6]
- Add this solution to the peptidyl-resin and react until the Aloc groups are completely removed.^[6] The reaction can be performed at room temperature or with gentle heating (e.g., 38°C with microwave assistance to speed up the process).^[6]

- Wash the resin extensively to remove the catalyst and byproducts.
- Recent advancements have also explored metal-free Aloc deprotection methods using iodine and water in greener solvents.[8]



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